

Personal protective equipment for handling 4-Chloro-6-isopropylpyrimidin-2-amine

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Compound of Interest

Compound Name: 4-Chloro-6-isopropylpyrimidin-2-amine

Cat. No.: B112957

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Essential Safety and Handling Guide for 4-Chloro-6-isopropylpyrimidin-2-amine

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety and logistical information for handling **4-Chloro-6-isopropylpyrimidin-2-amine** (CAS No. 73576-33-7). The following procedural guidance outlines the necessary personal protective equipment (PPE), step-by-step handling protocols, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

Property	Value
Molecular Formula	C7H10ClN3
Molecular Weight	171.63 g/mol [1]
CAS Number	73576-33-7[1][2]
Appearance	Not specified, handle as a potentially hazardous chemical
Purity	99% min[1]

Hazard Identification and Precautionary Statements

This chemical is considered hazardous. Always consult the Safety Data Sheet (SDS) before use.

Hazard Statements:

- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[4][5]

Precautionary Statements:

- Wash face, hands, and any exposed skin thoroughly after handling.[2][6]
- Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
- Avoid breathing dust/fume/gas/mist/vapors/spray.[2][6]
- Use only outdoors or in a well-ventilated area.[2][6]
- Store in a well-ventilated place. Keep container tightly closed.[2][6]
- Store locked up.[2][6]
- Dispose of contents/container to an approved waste disposal plant.[2][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Chloro-6-isopropylpyrimidin-2-amine**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).	To prevent skin contact which can cause irritation.
Body Protection	A lab coat or chemical-resistant suit.	To protect the skin from accidental splashes or spills.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dusts are generated.	To prevent respiratory tract irritation from inhaling dust or vapors.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated chemical fume hood.
 - Gather all necessary PPE and handling equipment (e.g., spatulas, weighing paper, sealable containers).
 - Review the Safety Data Sheet (SDS) for **4-Chloro-6-isopropylpyrimidin-2-amine**.
- Handling:
 - Don the appropriate PPE as specified in the table above.
 - Carefully open the container to avoid generating dust.
 - Weigh the required amount of the chemical on a tared weighing paper or in a suitable container within the fume hood.

- If transferring the chemical, do so carefully to minimize the creation of dust or splashes.
- Close the container tightly after use.
- Post-Handling:
 - Clean the work area thoroughly with an appropriate solvent and decontaminating solution.
 - Remove and dispose of contaminated PPE in a designated waste container.
 - Wash hands and any exposed skin thoroughly with soap and water.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[2\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[\[2\]](#)

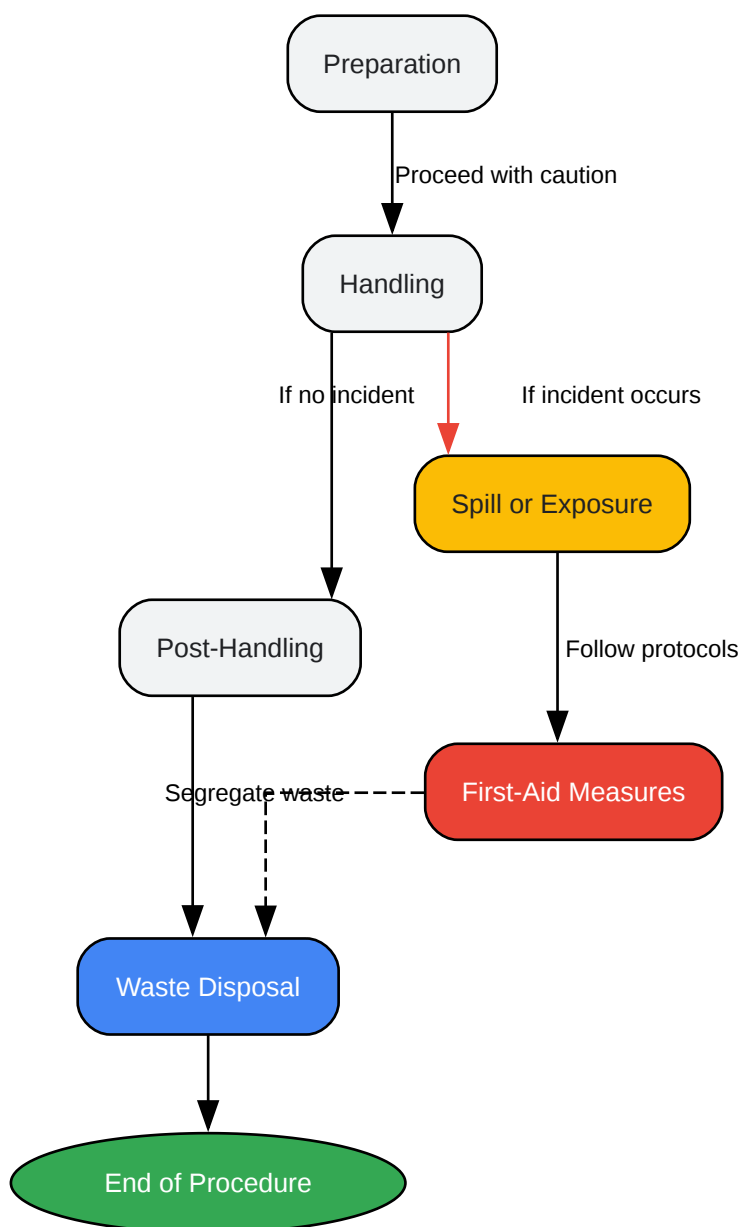
Disposal Plan

All waste generated from handling **4-Chloro-6-isopropylpyrimidin-2-amine** must be treated as hazardous waste.

- Contaminated Materials:
 - Collect all contaminated materials (e.g., gloves, weighing paper, paper towels) in a clearly labeled, sealed, and chemically resistant waste container.

- Unused Chemical:
 - Dispose of unused or unwanted **4-Chloro-6-isopropylpyrimidin-2-amine** through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in regular trash.
- Container Disposal:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Puncture and dispose of the empty container as hazardous waste.

Experimental Workflow and Safety Protocol



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Caption: Safe handling workflow for **4-Chloro-6-isopropylpyrimidin-2-amine**.

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